

# Application Notes and Protocols: Cerium(4+) Complexes in Aqueous Redox Flow Batteries

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## Compound of Interest

Compound Name: Cerium(4+) acrylate

Cat. No.: B12651392

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Audience: Researchers, scientists, and drug development professionals.

Note on "**Cerium(4+) Acrylate**": Extensive literature searches did not yield specific data on the use of "**cerium(4+) acrylate**" in redox flow batteries (RFBs). The following application notes and protocols are based on commonly studied and reported cerium-based electrolytes, primarily utilizing cerium(III) and cerium(IV) salts in acidic media, which represent the current state of research in this area. The principles and methodologies described herein can serve as a foundational guide for researchers interested in exploring novel cerium complexes, including carboxylates like acrylate.

## Introduction to Cerium-Based Redox Flow Batteries

Cerium-based redox flow batteries are a promising energy storage technology due to the high redox potential of the Ce(III)/Ce(IV) couple (1.28 V to 1.72 V vs. SHE), which can lead to high cell voltages and energy densities.[1] They are being explored as a potentially lower-cost alternative to all-vanadium redox flow batteries.[2] The most common electrolytes for cerium-based RFBs involve salts like cerium nitrate or cerium methanesulfonate dissolved in acidic supporting electrolytes such as methanesulfonic acid (MSA) or sulfuric acid.[3][4] These acids are crucial for maintaining the solubility of cerium ions in both their Ce(III) and Ce(IV) oxidation states.[3][4]

## Experimental Protocols

### Preparation of Cerium-Based Anolyte

This protocol describes the preparation of a cerium-based anolyte using cerium(III) nitrate hexahydrate in a methanesulfonic acid supporting electrolyte.

Materials:

- Cerium(III) nitrate hexahydrate ( $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Methanesulfonic acid ( $\text{CH}_3\text{SO}_3\text{H}$ , MSA)
- Deionized water

Procedure:

- In a fume hood, carefully prepare a 2.0 M solution of methanesulfonic acid by slowly adding the concentrated acid to deionized water in a volumetric flask. Allow the solution to cool to room temperature.
- To prepare a 1.0 M Ce(III) anolyte, slowly dissolve 434.2 g of cerium(III) nitrate hexahydrate per liter of the 2.0 M MSA solution.
- Stir the mixture at room temperature until the cerium salt is completely dissolved. The resulting solution should be clear and colorless.
- Filter the solution through a 0.45  $\mu\text{m}$  filter to remove any undissolved impurities.
- Store the anolyte in a sealed container at room temperature.

## Assembly of a Cerium-Based Redox Flow Battery

This protocol outlines the assembly of a single-cell cerium-based RFB for electrochemical testing. A common configuration pairs the cerium-based anolyte with a suitable catholyte, such as an iodine-based electrolyte.[\[2\]](#)

Materials:

- Anolyte: 1.0 M  $\text{Ce}(\text{NO}_3)_3$  in 2.0 M  $\text{CH}_3\text{SO}_3\text{H}$
- Catholyte: e.g., 1.0 M potassium iodide (KI) and 0.1 M iodine ( $\text{I}_2$ ) in deionized water

- Carbon felt or graphite felt electrodes
- Nafion® 117 or other suitable proton exchange membrane
- Gaskets (e.g., Viton® or silicone)
- Flow frames or cell hardware with serpentine flow fields
- Current collectors (e.g., graphite plates)
- Peristaltic pumps
- Tubing (e.g., Tygon®)
- Reservoirs for anolyte and catholyte

#### Procedure:

- Cut the carbon felt electrodes and the Nafion® membrane to the desired dimensions of the flow cell.
- Pre-treat the carbon felt electrodes by heating in air and then immersing in a strong acid (e.g., concentrated sulfuric acid) to improve wettability and catalytic activity. Rinse thoroughly with deionized water and dry before use.
- Pre-treat the Nafion® membrane by boiling in 3% hydrogen peroxide, followed by boiling in deionized water, then in 0.5 M sulfuric acid, and finally boiling in deionized water again to ensure full hydration and proton conductivity.
- Assemble the single cell in the following order: current collector, gasket, electrode, flow frame, membrane, second flow frame, second electrode, second gasket, and second current collector.
- Ensure proper alignment of all components and tighten the cell hardware to the manufacturer's recommended torque to prevent leakage.
- Connect the anolyte and catholyte reservoirs to the respective sides of the flow cell using peristaltic pumps and tubing.

- Purge the system with an inert gas (e.g., nitrogen or argon) to remove oxygen before introducing the electrolytes.
- Pump the anolyte and catholyte through their respective half-cells at a controlled flow rate.

## Data Presentation

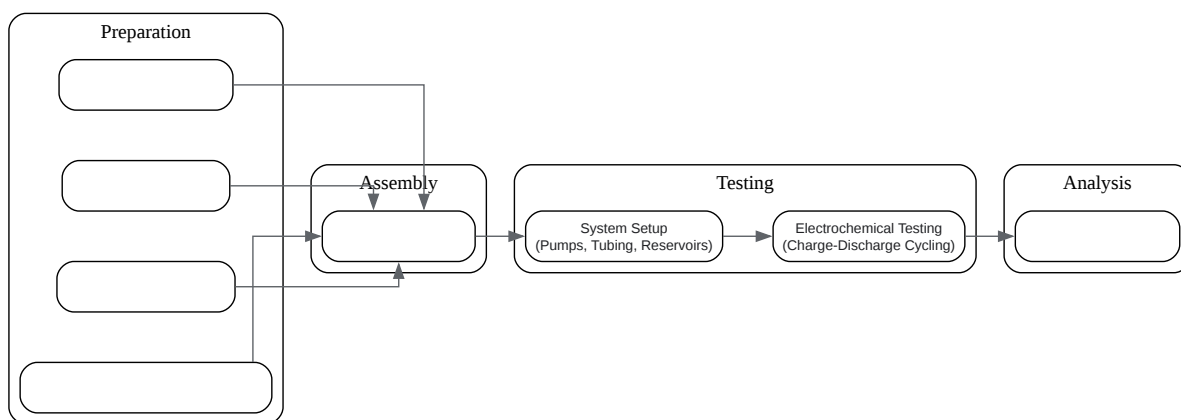
The performance of cerium-based redox flow batteries is evaluated based on several key metrics. The following tables summarize typical performance data reported in the literature for various cerium-based systems.

Table 1: Electrochemical Performance of Different Cerium-Based RFB Systems

Anolyte Composition	Catholyte Composition	Supporting Electrolyte	Average Coulombic Efficiency (%)	Average Voltage Efficiency (%)	Average Energy Efficiency (%)	Discharge Capacity (mAh)	Reference
1.0 M Ce(NO <sub>3</sub> ) <sub>3</sub> ·6H <sub>2</sub> O	1.0 M I <sub>2</sub> /Ascorbic Acid	2.0 M CH <sub>3</sub> SO <sub>3</sub> H	89.51	75.88	68.04	337.67	[2]
Ce(III)/Ce(IV)	V(II)/V(III)	Sulfuric Acid	~87	Not Reported	Not Reported	Not Reported	[5]
Ce(III)/Ce(IV)	Zn/Zn(II)	Methanesulfonic Acid	High (not specified)	Not Reported	Not Reported	Not Reported	[4]

## Mandatory Visualizations

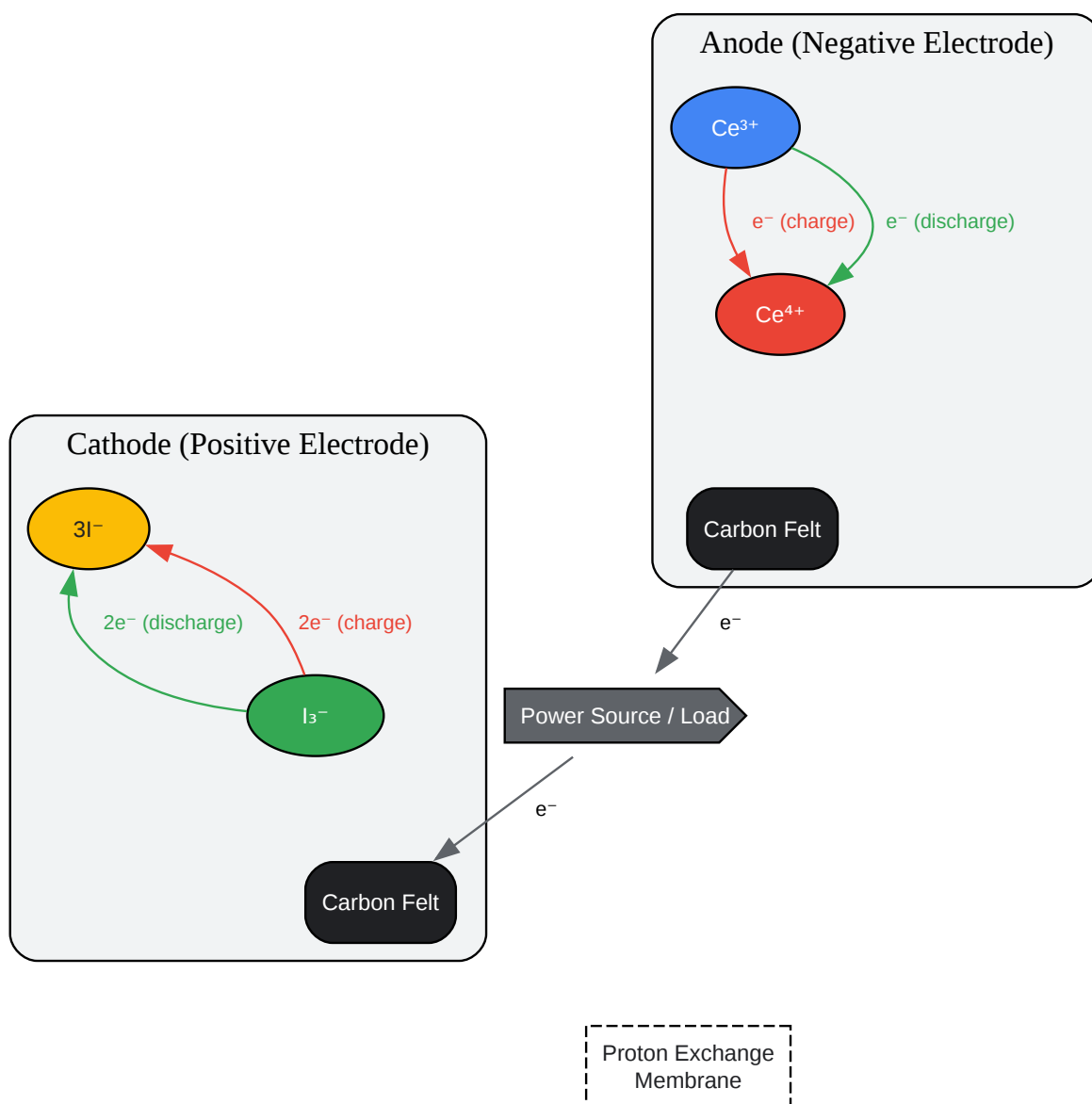
## Experimental Workflow for RFB Assembly and Testing



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Caption: Workflow for the preparation, assembly, and testing of a cerium-based redox flow battery.

## Charge-Discharge Mechanism in a Cerium-Iodine RFB



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Caption: Charge-discharge reactions at the electrodes of a cerium-iodine redox flow battery.

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